

Application Note: One-Step Synthesis of Spirocyclic Amines using SnAP Reagents

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Compound of Interest

Compound Name: 2,9-Diazaspiro[5.5]undecane

Cat. No.: B12284908

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Executive Summary

The incorporation of spirocyclic scaffolds into drug candidates is a proven strategy to increase character, improve solubility, and restrict conformational flexibility without adding excessive molecular weight. However, traditional synthesis of spirocyclic amines (e.g., spiro-piperidines, spiro-morpholines) often requires multi-step linear sequences or harsh conditions.

SnAP (Stannyl Amine Protocol) reagents, developed by the Bode Research Group at ETH Zürich, offer a transformative solution. These reagents enable the one-step conversion of widely available aldehydes and ketones into saturated N-heterocycles.^{[1][2]} This guide focuses specifically on the synthesis of spirocyclic amines from ketones, a transformation that provides high-value medicinal chemistry scaffolds in a single operation.

Technology Overview: The Radical Cross-Coupling Mechanism

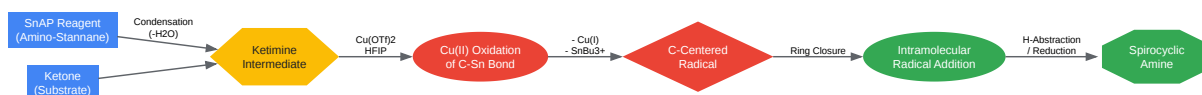
The SnAP protocol operates via a unique Oxidative Radical Cross-Coupling mechanism. Unlike traditional reductive amination or nucleophilic substitution, this pathway allows for the formation of C–C bonds at unactivated positions under mild conditions.

Mechanism of Action

The reaction proceeds in two distinct phases:[3][4][5]

- Condensation: The amino-stannane (SnAP reagent) condenses with a ketone to form a ketimine.
- Radical Cyclization: A copper catalyst oxidizes the C–Sn bond, generating a carbon-centered radical.[3] This radical attacks the imine carbon (intramolecularly), forming the ring.

Mechanistic Pathway Diagram[2]



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Figure 1: Mechanistic pathway of SnAP reagent-mediated spirocyclization.[2][4] The C-Sn bond serves as a latent radical precursor unmasked by Copper(II).

Reagent Selection Guide

To synthesize a specific spirocycle, select the appropriate SnAP reagent. The "M" series yields morpholines, while "Pip" yields piperazines.[6]

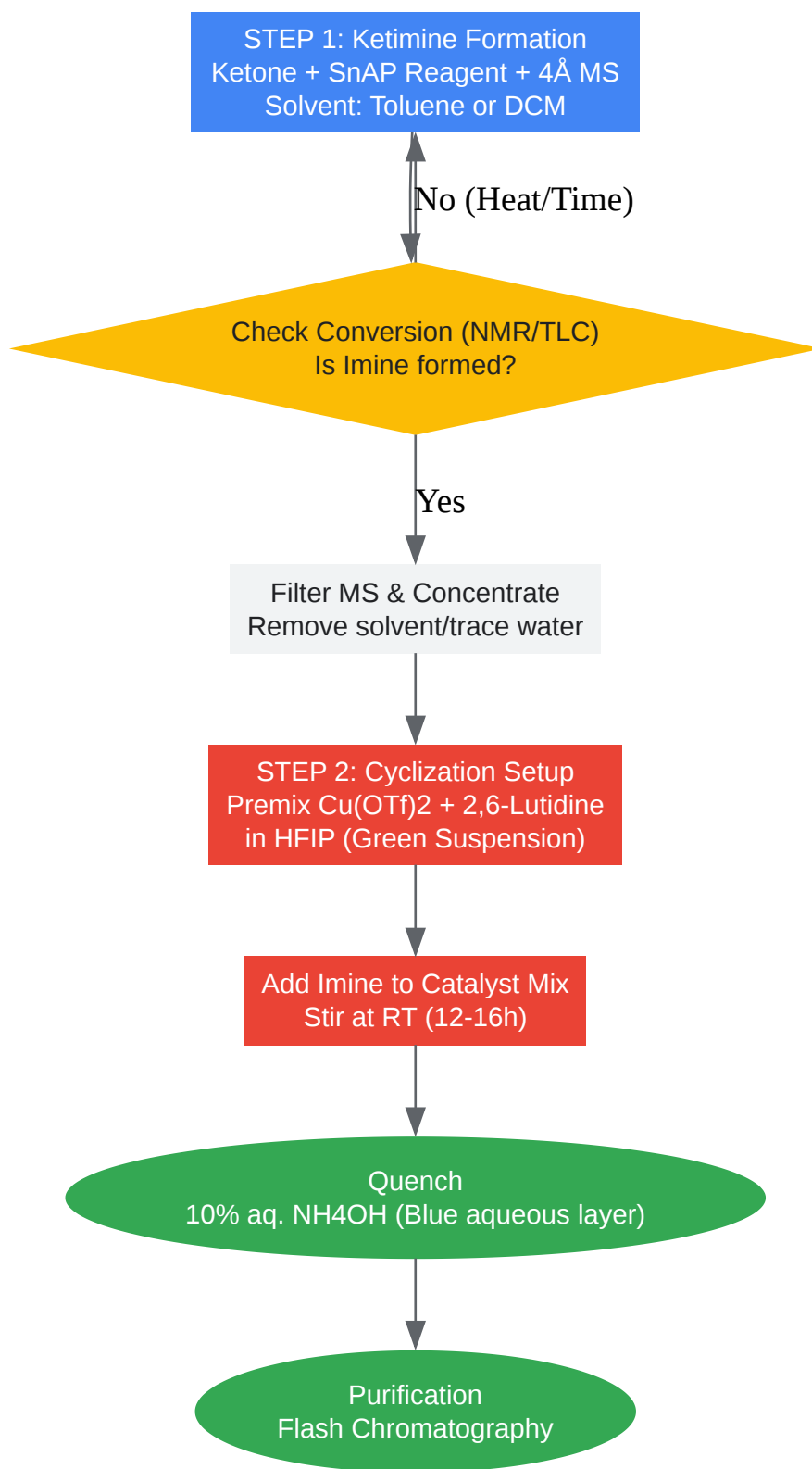
Target Scaffold	SnAP Reagent Class	Reagent Structure Feature	Product Ring Size
Spiro-Morpholine	SnAP-M	Amino-stannyl ether	6-membered
Spiro-Piperazine	SnAP-Pip	Diamino-stannane	6-membered
Spiro-Diazepane	SnAP-DA	Amino-stannyl amine (extended)	7-membered
Spiro-Pyrrolidine	SnAP-Py	Amino-stannyl alkane	5-membered
Bicyclic Systems	SnAP-3-M	Branched amino-stannane	Fused/Bridged

Detailed Experimental Protocol

Reagents & Equipment[1][2][3][4][5][7][8][9]

- SnAP Reagent: 1.0 equiv (commercially available or prepared via Org. Synth. 2018).[4][5]
- Ketone: 1.0 equiv (Cyclic ketones for spirocycles).
- Catalyst: Cu(OTf)₂ (Copper(II) triflate).[2][3][7] Note: Use high-quality anhydrous Cu(OTf)₂ (e.g., Strem/Sigma). Hygroscopic or impure catalyst is the #1 cause of failure.
- Ligand/Base: 2,6-Lutidine.[2][4][7]
- Solvents: Dichloromethane (DCM), 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP).
- Additives: 4Å Molecular Sieves (Powder, activated).

Workflow Diagram



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Figure 2: Operational workflow for SnAP spirocyclization. Note the critical checkpoint after imine formation.

Step-by-Step Procedure

Phase A: Ketimine Formation (The Critical Setup)

Unlike aldehydes, ketones are sterically hindered and less electrophilic. Standard room temperature protocols often fail.

- **Setup:** In a vial, combine the Ketone (0.50 mmol, 1.0 equiv) and SnAP Reagent (0.50 mmol, 1.0 equiv).
- **Solvent & Additive:** Add Toluene (2.0 mL) and activated 4Å Molecular Sieves (~100 mg).
 - **Expert Note:** While DCM works for aldehydes, Toluene is preferred for ketones to allow heating.
- **Reaction:** Seal the vial and stir at 110 °C for 12–16 hours.
- **Verification:** Cool to RT. Analyze a small aliquot by ¹H NMR. You should see the disappearance of the ketone and the appearance of the imine (often shifts the alpha-protons).
- **Isolation:** Filter through a small pad of Celite (rinsing with DCM) to remove molecular sieves. Concentrate the filtrate completely under reduced pressure.
 - **Critical:** Residual Toluene is fine, but water must be excluded.

Phase B: Oxidative Cyclization[3]

- **Catalyst Preparation:** In a separate flask, suspend anhydrous Cu(OTf)₂ (0.50 mmol, 1.0 equiv) in HFIP (2.0 mL). Add 2,6-lutidine (0.50 mmol, 1.0 equiv).
 - **Observation:** The solution should turn from a bluish suspension to a homogeneous dark green solution/suspension after ~15-30 mins stirring.
- **Addition:** Dissolve the crude ketimine (from Phase A) in DCM (8.0 mL) and add it to the Cu/Lutidine/HFIP mixture in one portion.

- Ratio: The final solvent ratio is typically 4:1 DCM:HFIP.
- Reaction: Stir at Room Temperature for 12–16 hours.
- Note: The reaction is not strictly air-sensitive; an inert atmosphere (N₂) is good practice but not strictly required.

Phase C: Workup & Purification^[4]

- Quench: Add 10% aqueous NH₄OH (5 mL) and stir vigorously for 15 minutes.
 - Purpose: This complexes the copper (turning the aqueous layer deep blue) and breaks up copper-amine product complexes.
- Extraction: Dilute with water and DCM. Separate layers. Extract aqueous layer 2x with DCM.
- Wash: Wash combined organics with water (to remove HFIP) and brine.^[7] Dry over Na₂SO₄.^[7]
- Purification: Flash column chromatography.
 - TLC Tip: Sn-byproducts are non-polar (high R_f). The amine product is polar (low R_f). Use Ninhydrin or KMnO₄ stain.^[7]

Expert Insights & Troubleshooting (E-E-A-T)

Why HFIP?

Hexafluoroisopropanol (HFIP) is not just a solvent here; it is a critical component. It stabilizes the radical intermediates and facilitates the Single Electron Transfer (SET) process.

- Troubleshooting: If the reaction is sluggish, increasing the HFIP:DCM ratio (e.g., to 1:2) can accelerate the rate, though it may increase protodestannylation side-products.

Protodestannylation (The "Imine Reduction" Side Product)

If you observe the reduced amine or hydrolyzed ketone instead of the cyclized product:

- Cause: Protonation of the C-Sn bond before oxidation.
- Solution: Switch from HFIP to TFE (2,2,2-Trifluoroethanol).^[7] TFE is less acidic (pKa ~12 vs HFIP ~9), reducing protonolysis, though the reaction may be slower.

Incomplete Ketimine Formation

This is the most common failure mode for spirocycles.

- Solution: If 110 °C in Toluene isn't working, try using Benzene (if permitted) or adding a Lewis Acid catalyst (e.g., Ti(OiPr)₄) during the imine formation step (ensure Ti is removed before adding Cu).

Catalyst Quality

Cu(OTf)₂ is extremely hygroscopic. If your catalyst is green/clumpy before adding lutidine, it is wet.

- Protocol: Dry Cu(OTf)₂ at 110 °C under vacuum (0.1 mbar) for 2 hours before use, or purchase "anhydrous beads" from reputable suppliers (e.g., Strem).

References

- Original SnAP Methodology: Vo, C.-V.; Bode, J. W.^{[1][4][5]} "SnAP Reagents for the One-Step Synthesis of Medium Ring Saturated N-Heterocycles from Aldehydes." *Nature Chem.* ^[1]2014, 6, 310–314.^{[1][5]}
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- Detailed Organic Syntheses Procedure: Luescher, M. U.; Jindakun, C.; Bode, J. W.^[4] "Stannylamine Protocol (SnAP) Reagents for the Synthesis of C-Substituted Morpholines from Aldehydes." *Org. Synth.*2018, 95, 357–373.^[4]
- Catalytic Variant: Luescher, M. U.; Bode, J. W.^{[1][5][6]} "Catalytic Synthesis of N-Unprotected Piperazines, Morpholines, and Thiomorpholines from Aldehydes and SnAP Reagents." *Angew. Chem. Int. Ed.*2015, 54, 10884–10888.^[6]

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